

Application Note: Catalytic Functionalization of 5-Methoxyoxazole-4-carboxamide

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Compound of Interest

Compound Name: 5-Methoxyoxazole-4-carboxamide

Cat. No.: B12892177

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Executive Summary

5-Methoxyoxazole-4-carboxamide (1) represents a "Janus-faced" scaffold in medicinal chemistry. It possesses dual reactivity profiles that allow for two distinct, high-value divergent synthetic pathways.

- **Pseudo-Aromatic Heterocycle:** The oxazole ring allows for direct, atom-economic C–H functionalization at the C2 position, preserving the core scaffold for use in kinase inhibitors and fluorescent probes.
- **Masked Diene:** The electron-rich 5-methoxy functionality activates the system for [4+2] cycloaddition (Diels-Alder) reactions, serving as a precursor for highly substituted 3-hydroxypyridine derivatives (Vitamin B6 analogues) and nicotinamides.

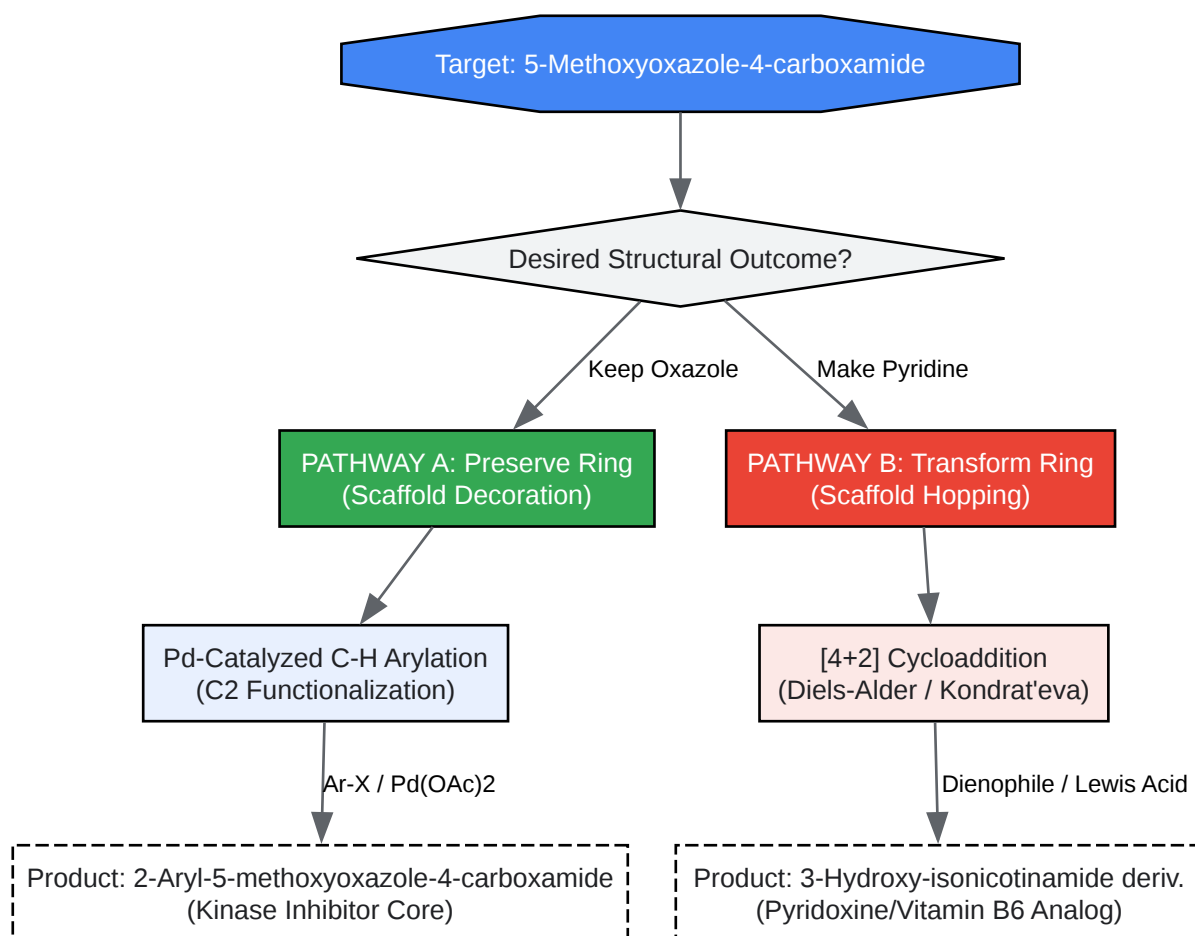
This guide details the protocols for these two orthogonal catalytic transformations, providing researchers with a roadmap for late-stage functionalization and scaffold hopping.

Electronic Profile & Reactivity Landscape

Understanding the electronic push-pull dynamics of 1 is critical for catalyst selection.

- C2-Position (Nucleophilic/Acidic): The C2 proton is the most acidic (in DMSO). The 4-carboxamide group (EWG) enhances this acidity via inductive effects, making it an ideal candidate for Concerted Metallation-Deprotonation (CMD) pathways using Palladium catalysis.
- C4/C5-Positions (Diene Character): The 5-methoxy group is a strong -donor. This raises the HOMO energy of the oxazole, making it an electron-rich diene capable of reacting with electron-deficient dienophiles (inverse electron demand Diels-Alder).

Decision Matrix: Pathway Selection



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Figure 1: Strategic decision tree for functionalizing **5-Methoxyoxazole-4-carboxamide**.

Protocol A: Pd-Catalyzed C-H Arylation (C2 Functionalization)

This protocol utilizes a Concerted Metallation-Deprotonation (CMD) mechanism. The amide group at C4 acts as a weak directing group, but the primary driver is the inherent acidity of the C2–H bond.

Mechanistic Insight

The reaction relies on a carbonate/pivalate base shuttle. The pivalate anion coordinates to the Pd(II) center and intramolecularly deprotonates the C2 position, lowering the activation energy for the C–H bond cleavage.

Experimental Protocol

Scope: Coupling with Aryl Bromides (Ar-Br).

Reagents:

- Substrate: **5-Methoxyoxazole-4-carboxamide** (1.0 equiv)
- Coupling Partner: Aryl Bromide (1.2 equiv)
- Catalyst: Palladium(II) Acetate [Pd(OAc)₂] (5 mol%)[1]
- Ligand: XPhos or P(t-Bu)₃ HBF₄ (10 mol%) – Note: Electron-rich bulky phosphines are required to prevent catalyst poisoning by the oxazole nitrogen.
- Base: K₂CO₃ (2.0 equiv)[2]
- Additive: Pivalic Acid (30 mol%) – Critical for CMD mechanism.
- Solvent: Toluene or 1,4-Dioxane (anhydrous, 0.2 M concentration)

Step-by-Step Procedure:

- Setup: In a glovebox or under strictly inert atmosphere (Ar/N₂), charge a screw-cap reaction vial with Pd(OAc)₂ (5 mol%), Ligand (10 mol%), K₂CO₃ (2.0 equiv), and the solid Substrate.

- Solvent Addition: Add anhydrous Toluene. Add Pivalic Acid (30 mol%) and the Aryl Bromide (liquid) via syringe. If the Aryl Bromide is solid, add it in step 1.
- Degassing: Seal the vial and sparge with Argon for 5 minutes.
- Reaction: Heat the block to 100–110 °C for 12–16 hours.
 - Monitoring: Monitor by LC-MS. The starting material (MW ~142) should disappear, and the product (MW ~142 + Ar - H) should appear.
- Workup: Cool to room temperature. Dilute with EtOAc and filter through a pad of Celite to remove inorganic salts and Pd black.
- Purification: Concentrate the filtrate. Purify via flash column chromatography (typically Hexanes/EtOAc or DCM/MeOH gradients).

Data Summary: Expected Yields

Aryl Bromide Type	Electronic Nature	Expected Yield	Notes
Ph-Br	Neutral	75–85%	Standard benchmark.
4-OMe-Ph-Br	Electron Rich	60–70%	Slower oxidative addition; may require 120°C.
4-CF ₃ -Ph-Br	Electron Poor	80–90%	Fast reaction; high conversion.
2-Me-Ph-Br	Sterically Hindered	40–55%	Steric clash with the C4-amide may lower yield.

Protocol B: [4+2] Cycloaddition (Pyridine Synthesis)

This transformation is a variation of the Kondrat'eva reaction. The 5-methoxyoxazole acts as a diene. Upon reaction with a dienophile, the intermediate undergoes spontaneous elimination of methanol (driven by aromatization) to yield a pyridine derivative.

Mechanistic Insight[3][4][5]

- [4+2] Cycloaddition: The oxazole reacts with an alkene (dienophile).[3]
- Retro-Diels-Alder / Elimination: The resulting bicyclic intermediate is unstable. It eliminates methanol (MeOH) to aromatize, forming the pyridine ring. The 4-carboxamide group is retained, becoming the amide at the beta position of the pyridine (nicotinamide core).

Experimental Protocol

Scope: Synthesis of 3-Hydroxy-isonicotinamide derivatives using Acrylic Acid derivatives.

Reagents:

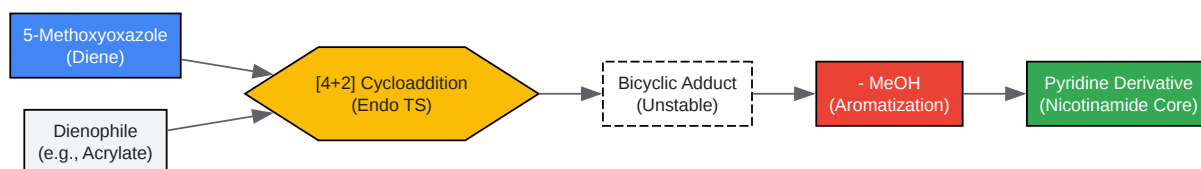
- Substrate: **5-Methoxyoxazole-4-carboxamide** (1.0 equiv)
- Dienophile: Maleimide (high reactivity) or Ethyl Acrylate (moderate reactivity) (1.5 – 2.0 equiv).
- Catalyst (Optional but Recommended): $\text{Eu}(\text{fod})_3$ or $\text{Sc}(\text{OTf})_3$ (5–10 mol%) – Lewis acids catalyze the cycloaddition by lowering the LUMO of the dienophile.
- Solvent: o-Xylene or Chlorobenzene.
- Scavenger: 4Å Molecular Sieves (to trap eliminated MeOH, driving equilibrium).

Step-by-Step Procedure:

- Setup: Charge a pressure tube with the Substrate (1.0 equiv) and Dienophile (1.5 equiv).
- Catalyst: Add Lewis Acid catalyst (5 mol%).
- Solvent: Add o-Xylene (0.5 M). Add activated 4Å Molecular Sieves.
- Reaction: Seal and heat to 130–150 °C for 24 hours.
 - Note: Thermal conditions are harsh. If using highly reactive dienophiles like N-phenylmaleimide, temperature can be lowered to 80–100 °C.

- Workup: Cool to room temperature. The product often precipitates or crystallizes upon cooling due to increased polarity (pyridine formation).
- Purification: If solid, filter and wash with cold ether. If soluble, evaporate solvent and purify via recrystallization (EtOH) or chromatography.

Pathway Visualization[5]



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Figure 2: The Kondrat'eva pathway: Transformation of oxazole to pyridine via methanol elimination.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Protocol A: Low Conversion	Catalyst Poisoning	Switch to XPhos or BrettPhos. The oxazole nitrogen can bind Pd; bulky ligands prevent this.
Protocol A: Hydrolysis	Base/Water	Ensure anhydrous conditions. Switch from K_2CO_3 to Cs_2CO_3 or K_3PO_4 (milder).
Protocol B: No Reaction	High HOMO-LUMO Gap	Increase temperature to 160°C (sealed tube) or increase Lewis Acid loading to 10-20 mol%.
Protocol B: Polymerization	Dienophile instability	Add a radical inhibitor (e.g., BHT) to the reaction mixture to prevent polymerization of the acrylate/maleimide.

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